

Personal protective equipment for handling 2-(4-hydroxy-3-methoxyphenyl)acetaldehyde

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Compound of Interest

Compound Name: 2-(4-hydroxy-3-methoxyphenyl)acetaldehyde

Cat. No.: B1196271

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Essential Safety and Handling Guide for 2-(4-hydroxy-3-methoxyphenyl)acetaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde** (also known as homovanillin), a key intermediate in dopamine metabolism. Adherence to these guidelines is critical for ensuring laboratory safety and procedural accuracy.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to prevent exposure to **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde**. The following table summarizes the required PPE for handling this compound.

Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Safety Goggles	Must be tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards. [1]
Skin	Chemical-Impermeable Gloves	Nitrile or neoprene gloves are recommended. Gloves must be inspected before use and changed immediately if contaminated. [1] [2]
Protective Clothing	A lab coat or chemical-resistant coveralls should be worn. [1]	
Respiratory	Fume Hood or Ventilated Area	All handling of the solid compound or its solutions should be conducted in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust or aerosols. [1]

Operational Plan: Safe Handling and Storage

Handling:

- Avoid the formation of dust and aerosols.[\[1\]](#)
- Do not breathe dust, fumes, gas, mist, vapors, or spray.
- Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)
- Use non-sparking tools to prevent ignition sources.[\[1\]](#)
- Ensure adequate ventilation in the handling area.[\[1\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
- Keep away from heat and sources of ignition.[3]
- Incompatible materials include strong oxidizing agents, strong bases, and strong reducing agents.[3]

Disposal Plan

Contaminated materials and waste containing **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde** must be disposed of in accordance with local, state, and federal regulations.

- Collect waste in a suitable, closed container labeled for chemical waste.[1]
- Do not flush down the drain or dispose of in regular trash.[3]
- Dispose of contents and container to an approved waste disposal plant.[3][4]

Physical and Chemical Properties

The following table summarizes key quantitative data for **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde**.

Property	Value
Molecular Weight	166.17 g/mol [5]
Melting Point	50-50.5 °C[6]
Boiling Point	310.5 °C at 760 mmHg[1]
Flash Point	126.4 °C[1]

Experimental Protocol: Antioxidant Activity Assessment (ABTS Assay)

This protocol is adapted from a method used for assessing the antioxidant activity of related phenolic compounds and can be applied to **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde**. The ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) assay measures the ability of a compound to scavenge the stable ABTS radical cation (ABTS \bullet +).

Materials:

- **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde**
- ABTS diammonium salt
- Potassium persulfate
- Trolox (6-hydroxy-2,5,7,8-tetramethylchroman-2-carboxylic acid)
- Ethanol or other suitable solvent
- Phosphate buffered saline (PBS)
- Spectrophotometer

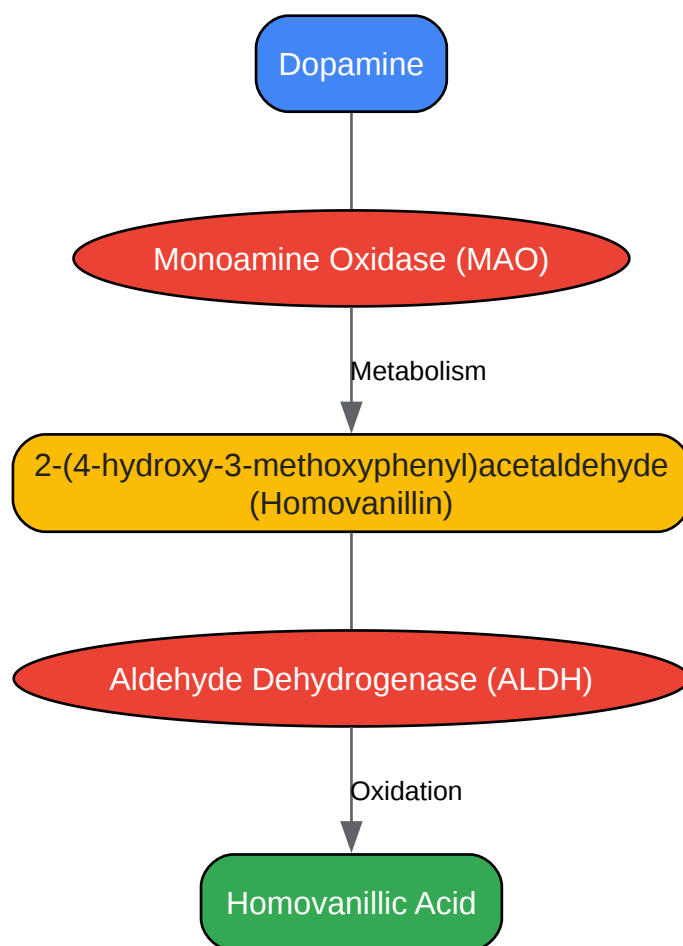
Procedure:

- Preparation of ABTS \bullet + stock solution:
 - Dissolve ABTS in water to a 7 mM concentration.
 - Add potassium persulfate to a final concentration of 2.45 mM.
 - Allow the mixture to stand in the dark at room temperature for 12-16 hours before use. This will produce the dark-colored ABTS \bullet + solution.
- Preparation of ABTS \bullet + working solution:
 - Dilute the ABTS \bullet + stock solution with ethanol to an absorbance of 0.70 (\pm 0.02) at 734 nm.
- Preparation of sample and standard solutions:
 - Prepare a stock solution of **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde** in ethanol.

- Prepare a series of dilutions of the sample stock solution.
- Prepare a series of Trolox standards in ethanol to be used as a reference.
- Assay:
 - Add a small volume of the sample or standard solution to the ABTS•+ working solution.
 - Mix thoroughly and incubate at room temperature for a set time (e.g., 6 minutes).
 - Measure the absorbance of the solution at 734 nm.
- Data Analysis:
 - Calculate the percentage inhibition of the ABTS•+ radical for each sample and standard concentration.
 - Plot the percentage inhibition against the concentration of the sample and Trolox standards.
 - Determine the Trolox Equivalent Antioxidant Capacity (TEAC) value for **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde** by comparing its radical scavenging activity to that of Trolox.

Dopamine Metabolic Pathway

The following diagram illustrates the metabolic pathway of dopamine, showing the formation of **2-(4-hydroxy-3-methoxyphenyl)acetaldehyde** and its subsequent oxidation to homovanillic acid.



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Caption: Metabolic conversion of dopamine to homovanillic acid.

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